

Physical and chemical characteristics of Ammonium hexadecyl sulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium hexadecyl sulfate

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An In-depth Technical Guide to Ammonium Hexadecyl Sulfate

For professionals engaged in research, scientific exploration, and drug development, a thorough understanding of the chemical and physical properties of surfactants like **Ammonium Hexadecyl Sulfate** is paramount. This guide provides a detailed overview of its core characteristics, methodologies for their determination, and a logical workflow for its characterization.

Core Physical and Chemical Characteristics

Ammonium hexadecyl sulfate, also known as ammonium cetyl sulfate, is a quaternary ammonium compound that functions as a cationic surfactant.^[1] Its structure, featuring a long hydrophobic hexadecyl chain and a polar sulfate group, dictates its amphiphilic nature and surface activity.^[1]

Summary of Physical and Chemical Properties

A compilation of the key quantitative data for **Ammonium Hexadecyl Sulfate** is presented below for straightforward reference and comparison.

Property	Value	Source
IUPAC Name	azanium;hexadecyl hydrogen sulfate	[2]
Synonyms	Ammonium cetyl sulfate, Ammonium palmityl sulfate	
CAS Number	4696-47-3	[2]
Molecular Formula	C ₁₆ H ₃₇ NO ₄ S	[2][3]
Molecular Weight	339.534 g/mol	[3]
Monoisotopic Mass	339.24432984 Da	[3]
Boiling Point	469 °C at 760 mmHg	[2]
Flash Point	237.5 °C	[2]
Topological Polar Surface Area	75.8 Å ²	[3]
Solubility	Soluble in water.	

Experimental Protocols for Surfactant Characterization

The efficacy and application of a surfactant are critically dependent on its behavior in solution, particularly its ability to form micelles. The following section details a standard methodology for determining the Critical Micelle Concentration (CMC), a fundamental parameter for any surfactant.

Protocol for Determination of Critical Micelle Concentration (CMC) via Surface Tension Measurement

The CMC is the concentration at which surfactant monomers begin to aggregate into micelles, leading to a distinct change in the physicochemical properties of the solution.[4] One of the most common methods to determine the CMC is by measuring the surface tension of solutions with varying surfactant concentrations.

Materials and Equipment:

- **Ammonium Hexadecyl Sulfate**
- Deionized water
- Precision balance
- Volumetric flasks
- Tensiometer (Du Noüy ring or Wilhelmy plate method)
- Magnetic stirrer and stir bars
- Beakers

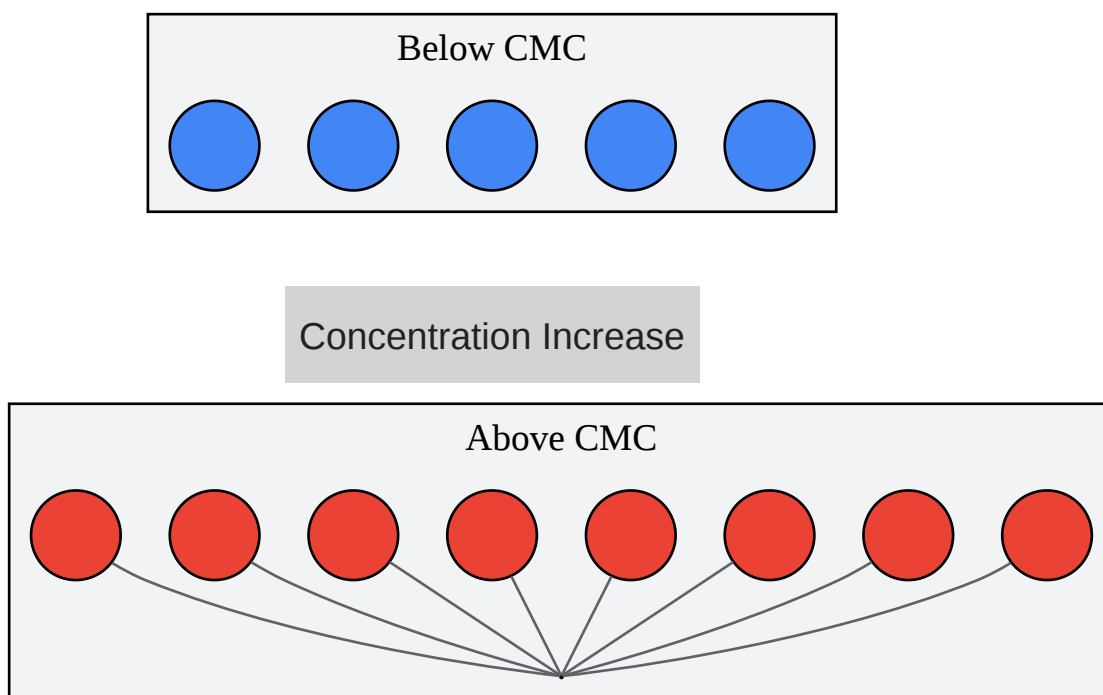
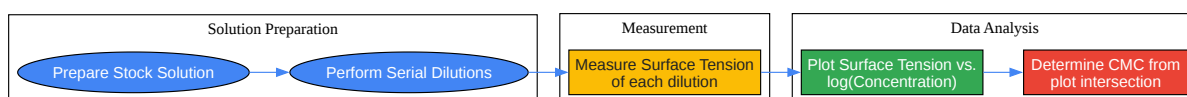
Procedure:

- **Stock Solution Preparation:** Prepare a concentrated stock solution of **Ammonium Hexadecyl Sulfate** in deionized water. The concentration should be well above the expected CMC.
- **Serial Dilutions:** Prepare a series of dilutions from the stock solution. The concentration range should span from well below to well above the anticipated CMC.
- **Surface Tension Measurement:**
 - Calibrate the tensiometer according to the manufacturer's instructions.
 - For each dilution, pour the solution into a clean beaker and allow it to equilibrate to a constant temperature.
 - Measure the surface tension of each solution. Ensure the ring or plate is thoroughly cleaned and dried between measurements to prevent cross-contamination.
- **Data Analysis:**
 - Plot the surface tension as a function of the logarithm of the surfactant concentration.

- The resulting graph will typically show two linear regions with different slopes. Before the CMC, the surface tension decreases sharply with increasing concentration.[4] After the CMC, the surface tension remains relatively constant as additional surfactant molecules form micelles rather than accumulating at the air-water interface.[4]
- The CMC is determined from the intersection of the two linear portions of the graph.[5]

Visualization of Experimental Workflow

To further elucidate the process of surfactant characterization, the following diagrams illustrate the logical flow of the experimental protocol and the conceptual basis of micelle formation.



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- To cite this document: BenchChem. [Physical and chemical characteristics of Ammonium hexadecyl sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15370143#physical-and-chemical-characteristics-of-ammonium-hexadecyl-sulfate]

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